

Spectroscopic Characterization of 2-Chloro-4-isopropylpyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-4-isopropylpyrimidine

CAS No.: 941294-36-6

Cat. No.: B1593252

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Introduction

2-Chloro-4-isopropylpyrimidine stands as a significant heterocyclic scaffold in the landscape of medicinal chemistry and drug discovery. Its utility as a versatile building block stems from the reactive chlorine atom at the 2-position, which is amenable to nucleophilic substitution, and the isopropyl group at the 4-position, which can influence solubility, metabolic stability, and target engagement. A thorough understanding of the structural and electronic properties of this molecule is paramount for its effective utilization in the synthesis of novel therapeutic agents. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide an indispensable toolkit for the unambiguous structural elucidation and characterization of **2-Chloro-4-isopropylpyrimidine**.

This in-depth technical guide provides a comprehensive analysis of the spectroscopic data of **2-Chloro-4-isopropylpyrimidine**. Designed for researchers, scientists, and drug development professionals, this document offers a detailed examination of the predicted ^1H NMR, ^{13}C NMR, IR, and MS spectra. The interpretations are grounded in fundamental spectroscopic principles and supported by comparative data from related pyrimidine derivatives, ensuring a robust and reliable analysis. Furthermore, this guide outlines standardized experimental protocols for

acquiring high-quality spectroscopic data, empowering researchers to validate these findings in their own laboratories.

Molecular Structure

The structural integrity of **2-Chloro-4-isopropylpyrimidine** is the foundation of its chemical reactivity and biological activity. The following diagram illustrates the atomic numbering scheme used throughout this guide for spectral assignments.

Caption: Molecular structure and atom numbering of **2-Chloro-4-isopropylpyrimidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule. By analyzing the chemical shifts, coupling constants, and signal multiplicities, a complete structural assignment of **2-Chloro-4-isopropylpyrimidine** can be achieved.

Experimental Protocol: NMR Data Acquisition

The following is a generalized protocol for acquiring high-quality NMR spectra of **2-Chloro-4-isopropylpyrimidine**.

1. Sample Preparation:

- Weigh approximately 5-10 mg of **2-Chloro-4-isopropylpyrimidine** and dissolve it in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied if necessary.
- Transfer the solution to a clean, dry 5 mm NMR tube.

2. Instrument Setup:

- Insert the NMR tube into the spectrometer's probe.
- Lock onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity, as indicated by a sharp and symmetrical lock signal.
- Tune and match the probe for both ¹H and ¹³C frequencies.

3. ^1H NMR Acquisition:

- Acquire a standard one-dimensional ^1H NMR spectrum.
- Typical parameters:
- Pulse sequence: zg30 or similar
- Spectral width: ~12 ppm
- Acquisition time: ~2-4 seconds
- Relaxation delay: 1-2 seconds
- Number of scans: 8-16
- Process the data by applying a Fourier transform, phasing the spectrum, and calibrating the chemical shift scale to the residual solvent peak or an internal standard (e.g., TMS at 0.00 ppm).

4. ^{13}C NMR Acquisition:

- Acquire a proton-decoupled ^{13}C NMR spectrum.
- Typical parameters:
- Pulse sequence: zgpg30 or similar with proton decoupling
- Spectral width: ~200 ppm
- Acquisition time: ~1-2 seconds
- Relaxation delay: 2-5 seconds
- Number of scans: 1024 or more, depending on sample concentration.
- Process the data similarly to the ^1H spectrum, referencing the solvent peak.

^1H NMR Spectral Data and Interpretation

The predicted ^1H NMR spectrum of **2-Chloro-4-isopropylpyrimidine** is summarized in the table below.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)
H6	~8.60	Doublet	~5.0
H5	~7.20	Doublet	~5.0
H7 (CH)	~3.20	Septet	~7.0
H8, H9 (CH ₃)	~1.30	Doublet	~7.0

Interpretation:

- **Aromatic Protons (H5 and H6):** The pyrimidine ring protons, H5 and H6, are expected to resonate in the downfield region of the spectrum due to the deshielding effect of the aromatic ring currents and the electronegative nitrogen atoms. H6 is anticipated to be the most downfield signal due to the inductive effect of the adjacent nitrogen (N1) and the chlorine atom at C2. The coupling between these two adjacent protons should result in a pair of doublets with a coupling constant of approximately 5.0 Hz.
- **Isopropyl Protons (H7, H8, and H9):** The methine proton (H7) of the isopropyl group is expected to appear as a septet around 3.20 ppm. This multiplicity arises from coupling to the six equivalent methyl protons ($n+1$ rule, where $n=6$). The two methyl groups (H8 and H9) are chemically equivalent and are expected to resonate as a doublet at approximately 1.30 ppm, resulting from coupling to the single methine proton. The coupling constant for both the septet and the doublet should be around 7.0 Hz.^[1]

¹³C NMR Spectral Data and Interpretation

The predicted ¹³C NMR spectrum of **2-Chloro-4-isopropylpyrimidine** is presented in the following table.

Carbon Assignment	Predicted Chemical Shift (ppm)
C4	~175
C2	~160
C6	~155
C5	~120
C7 (CH)	~35
C8, C9 (CH ₃)	~22

Interpretation:

- **Pyrimidine Ring Carbons (C2, C4, C5, C6):** The carbon atoms of the pyrimidine ring are expected to resonate in the downfield region. C4, being attached to the isopropyl group and

flanked by two nitrogen atoms, is predicted to be the most downfield signal. C2, bonded to the electronegative chlorine atom and two nitrogen atoms, will also be significantly deshielded. C6 is expected to be downfield due to the adjacent nitrogen atom. C5 is predicted to be the most upfield of the ring carbons.[2]

- Isopropyl Carbons (C7, C8, and C9): The methine carbon (C7) of the isopropyl group is expected to appear around 35 ppm, while the two equivalent methyl carbons (C8 and C9) will resonate further upfield at approximately 22 ppm.[3]

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which corresponds to molecular vibrations.

Experimental Protocol: IR Data Acquisition

A standard protocol for obtaining the IR spectrum of **2-Chloro-4-isopropylpyrimidine** is as follows:

1. Sample Preparation:

- For solid samples (Attenuated Total Reflectance - ATR): Place a small amount of the solid sample directly on the ATR crystal.
- For liquid samples (Neat): Place a drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
- For solution samples: Dissolve the sample in a suitable solvent (e.g., CCl₄, CHCl₃) that has minimal IR absorption in the regions of interest.

2. Instrument Setup:

- Ensure the spectrometer's sample compartment is clean and dry.
- Acquire a background spectrum of the empty sample holder (or the solvent).

3. Sample Spectrum Acquisition:

- Place the prepared sample in the spectrometer.

- Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- The spectrum is usually recorded in the range of 4000-400 cm^{-1} .

4. Data Processing:

- The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

IR Spectral Data and Interpretation

The predicted characteristic IR absorption bands for **2-Chloro-4-isopropylpyrimidine** are summarized below.

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
Aromatic C-H Stretch	3100-3000	Medium
Aliphatic C-H Stretch	2980-2850	Strong
C=N Stretch (pyrimidine ring)	1600-1550	Medium-Strong
C=C Stretch (pyrimidine ring)	1550-1450	Medium-Strong
C-H Bend (isopropyl)	1470-1450 and 1385-1365	Medium
C-Cl Stretch	800-600	Strong

Interpretation:

- **C-H Stretching Vibrations:** The spectrum is expected to show medium intensity bands in the 3100-3000 cm^{-1} region, corresponding to the stretching vibrations of the C-H bonds on the pyrimidine ring. Stronger absorptions between 2980 and 2850 cm^{-1} are characteristic of the C-H stretching vibrations of the isopropyl group.[\[4\]](#)
- **Ring Vibrations:** The stretching vibrations of the C=N and C=C bonds within the pyrimidine ring are expected to give rise to a series of medium to strong absorption bands in the 1600-1450 cm^{-1} region. These bands are characteristic of aromatic heterocyclic systems.[\[5\]](#)[\[6\]](#)

- **Isopropyl Bending Vibrations:** The bending vibrations of the C-H bonds in the isopropyl group are expected to produce two characteristic bands. A band around $1470\text{--}1450\text{ cm}^{-1}$ is due to the asymmetrical bending of the methyl groups, and a characteristic doublet around $1385\text{--}1365\text{ cm}^{-1}$ is indicative of the gem-dimethyl structure of the isopropyl group.
- **C-Cl Stretching Vibration:** A strong absorption band in the fingerprint region, typically between $800\text{ and }600\text{ cm}^{-1}$, is expected for the C-Cl stretching vibration. The exact position can be influenced by the electronic environment of the pyrimidine ring.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and to deduce its structure by analyzing the fragmentation pattern.

Experimental Protocol: MS Data Acquisition

A general procedure for obtaining the mass spectrum of **2-Chloro-4-isopropylpyrimidine** is as follows:

1. Sample Introduction:

- Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Introduce the sample into the mass spectrometer via direct infusion or through a chromatographic system (e.g., GC-MS or LC-MS).

2. Ionization:

- Utilize an appropriate ionization technique. Electron Ionization (EI) is a common hard ionization method that provides detailed fragmentation information. Electrospray Ionization (ESI) is a softer ionization technique that typically produces a prominent molecular ion peak.

3. Mass Analysis:

- The ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight, ion trap).

4. Detection:

- The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .

Mass Spectral Data and Interpretation

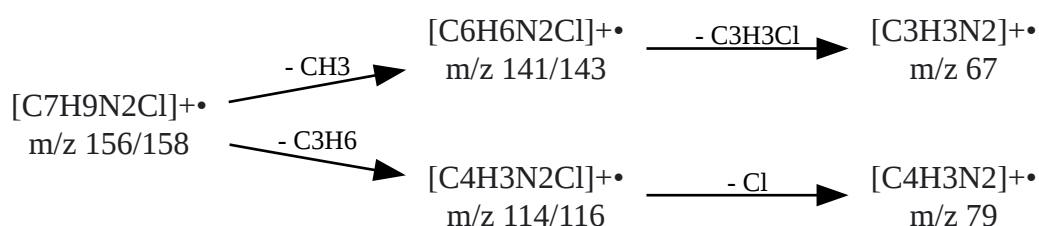
The predicted mass spectrum of **2-Chloro-4-isopropylpyrimidine** will exhibit a characteristic isotopic pattern for the molecular ion due to the presence of the chlorine atom (^{35}Cl and ^{37}Cl isotopes in an approximate 3:1 ratio).

Predicted Molecular Ion:

- $[\text{M}]^+$: m/z 156 (for ^{35}Cl)
- $[\text{M}+2]^+$: m/z 158 (for ^{37}Cl)

Predicted Fragmentation Pattern:

The fragmentation of **2-Chloro-4-isopropylpyrimidine** under EI conditions is expected to proceed through several key pathways, as illustrated in the diagram below.



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Caption: Predicted major fragmentation pathways for **2-Chloro-4-isopropylpyrimidine** in EI-MS.

Interpretation:

- Molecular Ion Peak:** The mass spectrum should show a molecular ion peak $[\text{M}]^+$ at m/z 156 and an $[\text{M}+2]^+$ peak at m/z 158, with a relative intensity ratio of approximately 3:1, which is characteristic of a molecule containing one chlorine atom.

- **Loss of a Methyl Radical:** A common fragmentation pathway for isopropyl-substituted compounds is the loss of a methyl radical ($\bullet\text{CH}_3$) to form a stable secondary carbocation. This would result in a fragment ion at m/z 141/143.
- **Loss of Propene:** Another likely fragmentation is the McLafferty-type rearrangement involving the isopropyl group, leading to the elimination of a neutral propene molecule (C_3H_6) and the formation of a radical cation at m/z 114/116.
- **Ring Fragmentation:** Further fragmentation of the pyrimidine ring can occur. The fragment at m/z 141/143 could lose a chloropropene molecule to yield a fragment at m/z 67. The fragment at m/z 114/116 can lose a chlorine radical to give a fragment at m/z 79.

Conclusion

This technical guide has provided a detailed overview of the predicted spectroscopic data for **2-Chloro-4-isopropylpyrimidine**. The analysis of the ^1H NMR, ^{13}C NMR, IR, and MS spectra offers a comprehensive structural characterization of this important heterocyclic compound. The provided interpretations, based on established spectroscopic principles and comparative data, serve as a valuable resource for researchers in the fields of synthetic chemistry, medicinal chemistry, and drug discovery. The outlined experimental protocols offer a standardized approach for the acquisition of high-quality spectroscopic data, enabling the validation and application of this information in a laboratory setting. A thorough understanding of the spectroscopic properties of **2-Chloro-4-isopropylpyrimidine** is crucial for its effective use as a building block in the development of novel and impactful therapeutic agents.

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